

Safeguarding Your Research: A Comprehensive Guide to Handling Methionine Methyl Ester

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Compound of Interest

Compound Name: *Methionine methyl ester*

Cat. No.: *B078160*

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Methionine methyl ester**, a common reagent in peptide synthesis. Adherence to these procedures will help maintain a safe laboratory environment and ensure the integrity of your research.

Immediate Safety and Hazard Information

Methionine methyl ester hydrochloride is classified as a hazardous substance. It is crucial to be aware of its potential risks to ensure proper handling. The primary hazards include:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation: Can cause serious damage to the eyes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause irritation to the respiratory system if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Harmful if Swallowed: Ingestion of this chemical can be harmful.[\[3\]](#)

In case of exposure, follow these first-aid measures immediately:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[\[1\]](#)[\[3\]](#)

- Skin Contact: Wash the affected area with plenty of soap and water. If skin irritation persists, consult a physician.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[1][3]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methionine methyl ester** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles that conform to EN 166 (EU) or NIOSH (US) standards are required.[4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves prior to use and wash hands after handling.[4][5]
Body Protection	Laboratory Coat	A long-sleeved lab coat should be worn and fully buttoned. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is advised.[5]
Respiratory Protection	Fume Hood	All handling of Methionine methyl ester, especially in its solid, powdered form or when creating solutions, must be conducted in a certified chemical fume hood to prevent the inhalation of dust or aerosols.[5]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Methionine methyl ester** from receipt to disposal is critical for both safety and experimental success.

1. Storage and Preparation:

- **Receiving and Storage:** Upon receipt, store the compound in a tightly sealed container in a cool, dry, and dark place. For long-term storage, refrigeration is recommended to maintain product quality.[1][2]

- **Work Area Preparation:** Ensure the chemical fume hood is operational and the workspace is clean. Have all necessary equipment and reagents readily available before you begin.
- **Equilibration:** Before opening, allow the container of **Methionine methyl ester** to equilibrate to room temperature to prevent moisture condensation, which can degrade the compound.[\[6\]](#)

2. Weighing and Solution Preparation:

- **Weighing:** Perform all weighing of the solid compound within the chemical fume hood to avoid inhaling any dust.
- **Solution Preparation:** When preparing solutions, slowly add the solid to the solvent to avoid splashing.

3. Experimental Use:

- **Handling:** Always handle the compound within a well-ventilated area, preferably a chemical fume hood.[\[4\]](#) Avoid direct contact with skin and eyes.[\[4\]](#)
- **Inert Atmosphere:** For reactions sensitive to air and moisture, consider handling the compound under an inert atmosphere, such as nitrogen or argon.[\[5\]](#)

Disposal Plan

Proper disposal of **Methionine methyl ester** and any associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Dispose of any unused **Methionine methyl ester** as hazardous chemical waste. It should be placed in a clearly labeled and sealed container.[\[1\]](#)[\[2\]](#)
- **Contaminated Materials:** All disposable materials that have come into contact with the chemical, such as gloves, pipette tips, and absorbent pads, must be disposed of in a designated hazardous waste container.[\[5\]](#)
- **Solutions:** Both aqueous and organic solutions containing **Methionine methyl ester** should be collected in separate, appropriately labeled hazardous waste containers. Do not pour any solutions down the drain.[\[5\]](#)

- **Regulatory Compliance:** All disposal must be in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.^[3]

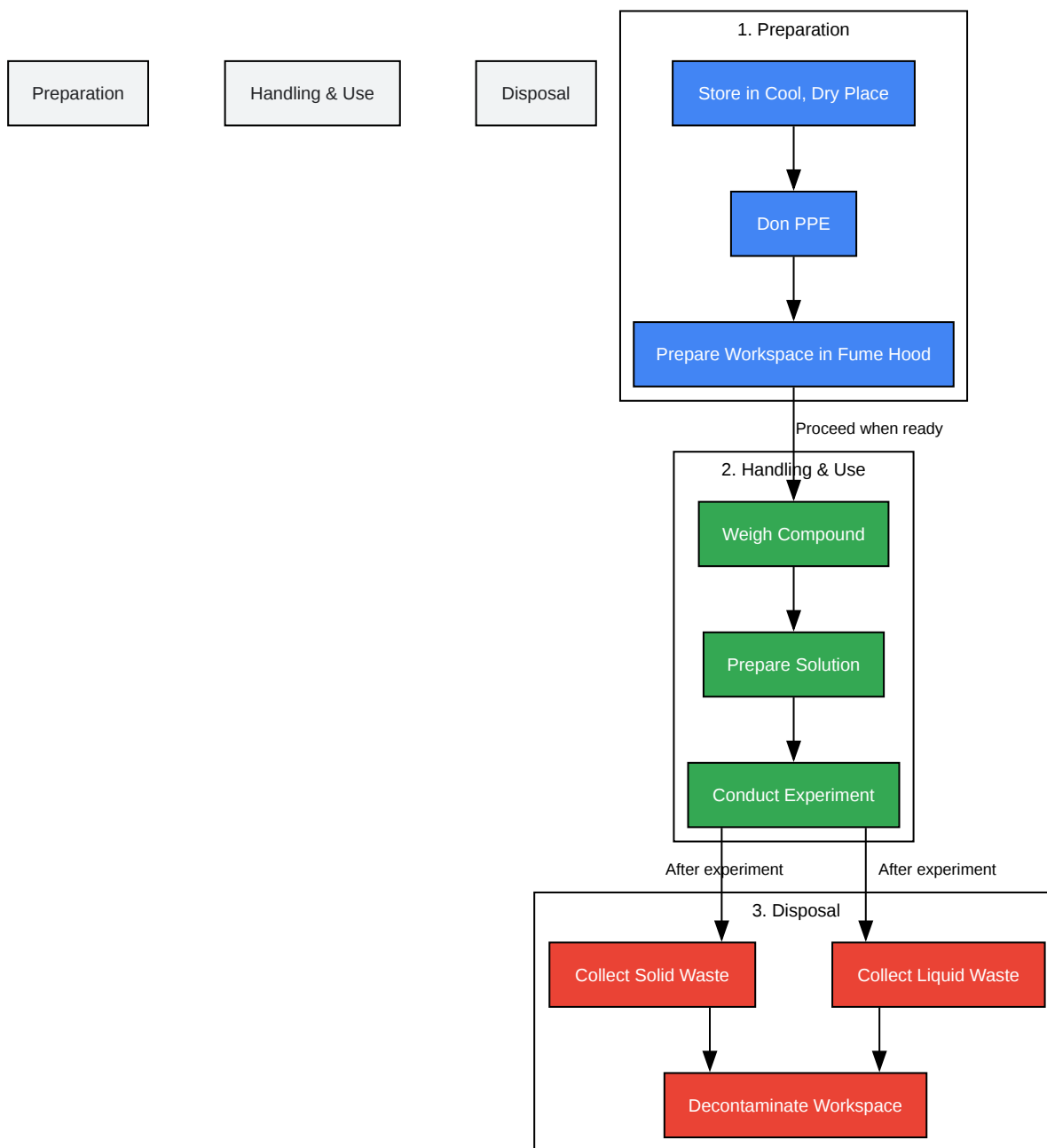
Quantitative Data

The following table summarizes key quantitative data for L-Methionine methyl ester hydrochloride.

Property	Value
CAS Number	2491-18-1 ^{[1][2][3][7]}
Molecular Formula	C6H13NO2S · HCl ^{[2][7]}
Molecular Weight	199.70 g/mol ^{[7][8]}
Melting Point	151-153 °C ^[7]
Appearance	Beige Powder Solid ^[2]
Storage Temperature	Refrigerated ^{[1][2]}

Workflow for Safe Handling of Methionine Methyl Ester

Workflow for Safe Handling of Methionine Methyl Ester

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